

Safeguarding Your Laboratory: Proper Disposal of 10-Norparvulenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Norparvulenone

Cat. No.: B3025966

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Researchers and drug development professionals handling **10-Norparvulenone**, a fungal metabolite with anti-influenza virus activity, must adhere to strict disposal procedures to ensure laboratory safety and environmental protection.^[1] This guide provides essential, step-by-step instructions for the proper disposal of **10-Norparvulenone**, aligning with standard laboratory safety protocols.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **10-Norparvulenone** with appropriate personal protective equipment (PPE). This includes wearing protective gloves, clothing, and eye/face protection. Work should be conducted under a chemical fume hood to avoid inhalation of the substance. In case of accidental contact, follow these first-aid measures:

- **Eye Contact:** Immediately rinse with plenty of water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing and seek medical attention from an ophthalmologist.
- **Skin Contact:** Remove all contaminated clothing at once and rinse the skin with water or take a shower. If irritation persists, consult a physician.
- **Inhalation:** Move to an area with fresh air.
- **Ingestion:** Immediately drink at least two glasses of water. Seek medical advice.

Step-by-Step Disposal Protocol

The disposal of **10-Norparvulenone** must comply with local, regional, and national hazardous waste regulations.^[2] Do not allow the product to enter drains, as it may be toxic to aquatic life with long-lasting effects.^[2]

- Waste Collection:
 - Collect waste **10-Norparvulenone** and any contaminated materials (e.g., pipette tips, vials) in a designated, leak-proof, and clearly labeled hazardous waste container.^[3]
 - Ensure the container is kept closed and stored in a designated, safe area away from incompatible materials.^[3]
- Spill Management:
 - In the event of a spill, cover drains to prevent entry into the sewer system.
 - For dry spills, carefully take up the material without generating dust.
 - For liquid spills, collect, bind, and pump off the spillage.
 - Clean the affected area thoroughly.
- Final Disposal:
 - Dispose of the hazardous waste container through an approved waste disposal plant or a licensed hazardous waste management company.
 - Do not dispose of **10-Norparvulenone** as regular trash or pour it down the sink.^{[4][5][6]}

Quantitative Data Summary

For safe handling and disposal, it is important to be aware of the physical and chemical properties of **10-Norparvulenone**.

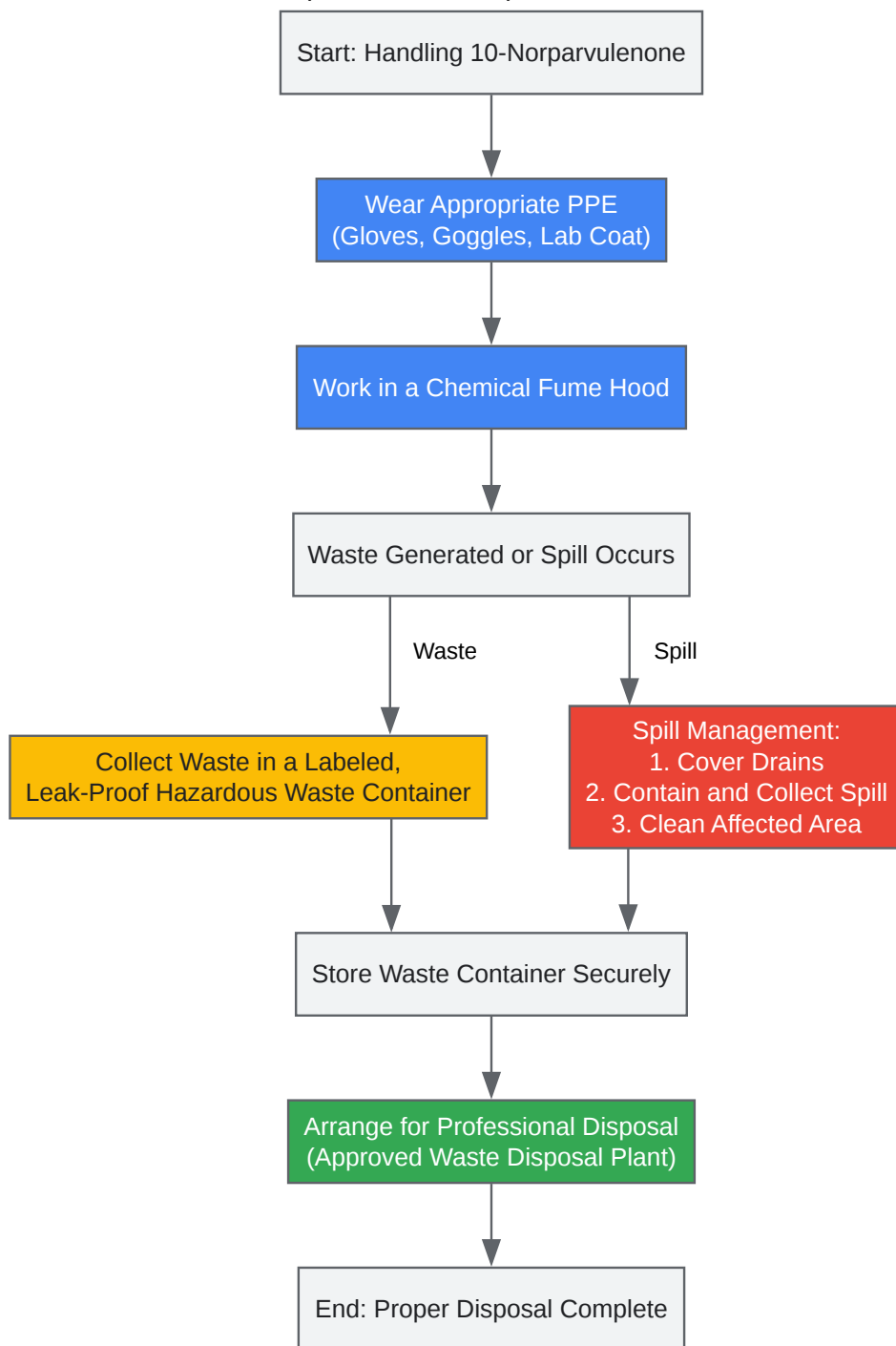
Property	Value
Formal Name	3,4-dihydro-4,8-dihydroxy-7-(hydroxymethyl)-6-methoxy-1(2H)-naphthalenone
CAS Number	618104-32-8
Molecular Formula	C ₁₂ H ₁₄ O ₅
Formula Weight	238.2
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol

Source: Cayman Chemical[1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **10-Norparvulenone**.

10-Norparvulenone Disposal Workflow



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Caption: Workflow for the safe disposal of **10-Norparvulenone**.

By following these procedures, researchers and laboratory personnel can minimize risks and ensure the safe and environmentally responsible disposal of **10-Norparvulenone**. Always consult your institution's specific safety guidelines and the official Safety Data Sheet (SDS) for the most comprehensive information.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. fishersci.com [fishersci.com]
- 3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 4. Acceptable Drain Disposal Procedures : USDA ARS [ars.usda.gov]
- 5. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- 6. uwlax.edu [uwlax.edu]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of 10-Norparvulenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025966#10-norparvulenone-proper-disposal-procedures]

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